

Pharmacokinetics of Albendazole and Albendazole Sulfoxide

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Compound Focus: Albendazole sulfoxide-d7

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Albendazole sulfoxide (ABZ-SO), also known as ricobendazole, is the main active metabolite of albendazole. The tables below summarize key pharmacokinetic parameters and factors that influence its variation.

Table 1: Key Pharmacokinetic Parameters of Albendazole and Albendazole Sulfoxide

This table compiles data from bioequivalence and microsampling studies in humans, providing core parameters like maximum concentration (C_{max}) and area under the curve (AUC) [1] [2].

Compound / Analysis	C _{max} (ng/ml)	AUC ₀₋₇₂ (ng·h/mL)	t _{max} (h)	t _{1/2} (h)
Ivermectin (from FDC)	86.40 (mean)	1,040 (mean)	4.50 (median)	-
Albendazole (from FDC)	22.27 (mean)	94.65 (mean)	2.50 (median)	-
Albendazole Sulfoxide (ABZ-SO)	288 - 380	-	~4	~7 - 8
Albendazole Sulfone (ABZ-SO ₂)	14 - 22	-	-	-

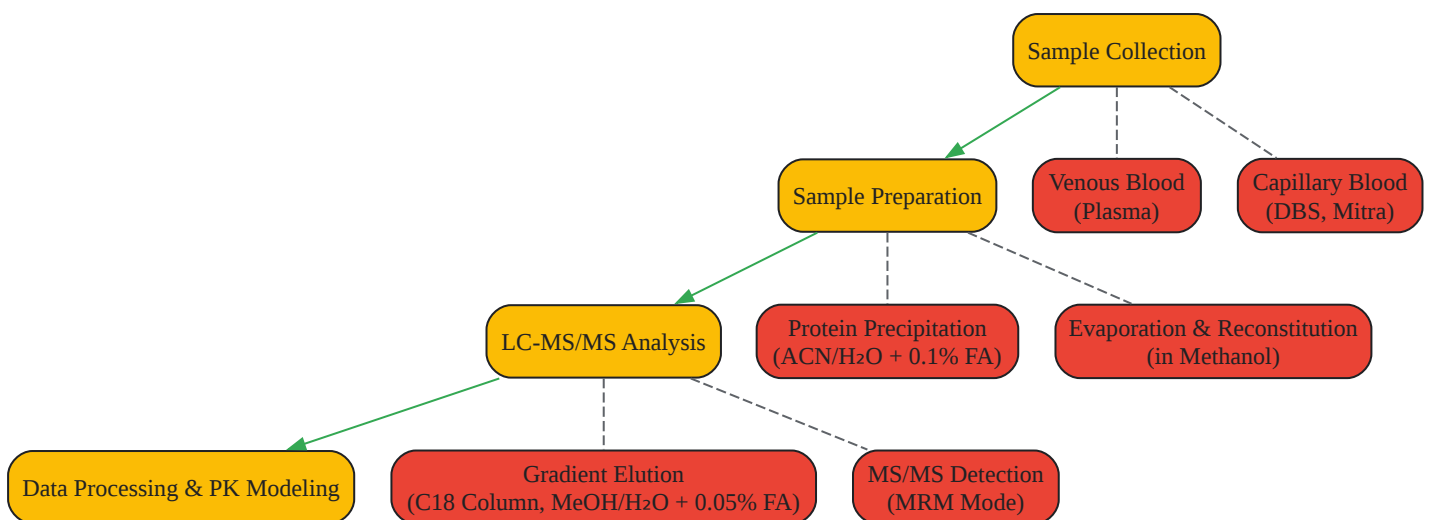
Table 2: Factors Causing Variation in Albendazole Sulfoxide Pharmacokinetics

This table summarizes findings from a systematic review that identified factors significantly affecting the pharmacokinetic profile of albendazole sulfoxide [3].

Factor	Impact on Albendazole Sulfoxide Pharmacokinetics
Fatty Meal	Increases systemic availability (and by extension, C _{max} and total exposure/AUC).
Age	Significantly associated with variation in systemic availability, C _{max} , and clearance rate.
Parasitic Infection	Alters pharmacokinetic parameters; infected populations show distinct profiles from healthy ones.
Species (Sheep vs. Goats)	Significantly smaller AUC, shorter half-life, and shorter plasma persistence in goats compared to sheep.

Experimental Protocols for Pharmacokinetic Analysis

The following workflow outlines a detailed methodology for quantifying albendazole and its metabolites in pharmacokinetic studies, based on established procedures [2].



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Experimental workflow for albendazole sulfoxide pharmacokinetics.

Key Methodological Details

- **Sample Collection & Matrices:** Studies can use various sample types. **Venous blood** is centrifuged to obtain plasma, while **capillary blood** can be collected via finger-prick using microsampling devices like **dried-blood spot (DBS) cards** or **Mitra microsamplers**. These microsampling techniques are less invasive and particularly valuable for pediatric studies [2].
- **Sample Preparation:** The preferred method for plasma and blood is **protein precipitation**. Samples are mixed with a solvent like acetonitrile/water (5:1 v/v) with 0.1% formic acid, shaken, and centrifuged. The supernatant is then often **evaporated to dryness and reconstituted** in methanol to reduce matrix effects prior to analysis [2].
- **LC-MS/MS Analysis:** This is the gold-standard for quantification [2].
 - **Liquid Chromatography (LC):** Uses a **C18 column** with a gradient elution of water and methanol, both spiked with 0.05% formic acid, to achieve compound separation.
 - **Mass Spectrometry (MS):** Operates in **Multiple Reaction Monitoring (MRM)** mode for high specificity. Key mass transitions (precursor ion → product ion) are:
 - Albendazole: 266.1 → 234.4 m/z
 - Albendazole sulfoxide: 282.1 → 240.4 m/z
 - Albendazole sulfone: 298.1 → 159.3 m/z
 - Internal Standard (e.g., Albendazole-d3): 269.1 → 234.4 m/z
- **Method Validation:** The analytical method must be validated according to guidelines (e.g., FDA) for parameters including **lower limit of quantification (LLOQ)**, which can be as low as 1 ng/ml for albendazole in plasma, **relative recovery (RRE)**, and **matrix effect (ME)** [2].

The Role of Albendazole Sulfoxide-d7

Albendazole sulfoxide-d7 is a **deuterium-labeled analog** of albendazole sulfoxide. Its primary application in pharmacokinetics is to serve as an **internal standard** for LC-MS/MS quantification [4].

- **Function:** By adding a known amount of this stable, heavy isotope to samples before processing, scientists can account for variations in sample preparation and instrument response. The MS/MS instrument can distinguish between the labeled standard and the natural analyte, enabling highly precise and accurate measurement of albendazole sulfoxide concentrations in complex biological matrices [4].
- **Chemical Properties:** Its molecular formula is $C_{12}H_8D_7N_3O_3S$ (CAS No. 2469575-37-7), where seven hydrogen atoms are replaced by deuterium, increasing its molecular weight

compared to the unlabeled compound [4] [5].

Conclusion

In summary, while specific data for the deuterated internal standard is not required for interpretation, the pharmacokinetics of albendazole sulfoxide are well-characterized. Key parameters like C_{max} and AUC are influenced by factors such as diet and age. Robust LC-MS/MS methodologies, which may use **albendazole sulfoxide-d7** as an internal standard, are established for its quantification in biological samples.

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References

1. Pharmacokinetic Characterization and Comparative ... - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Pharmacokinetics of Albendazole, Albendazole Sulfoxide, and ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. Factors associated with variation in single-dose albendazole ... [journals.plos.org]
4. Albendazole sulfoxide-d7 (Ricobendazole-d7) [[medchemexpress.com](https://pubchem.ncbi.nlm.nih.gov/compound/Ricobendazole-d7)]
5. Albendazole sulfoxide-d7 | C₁₂H₁₅N₃O₃S - PubChem - NIH [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/Albendazole-sulfoxide-d7)]

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